

Total Synthesis of (-)-Heracleenol and its Analogues: A Guide for Researchers

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Compound of Interest

Compound Name: (-)-Heracleenol

Cat. No.: B11927913

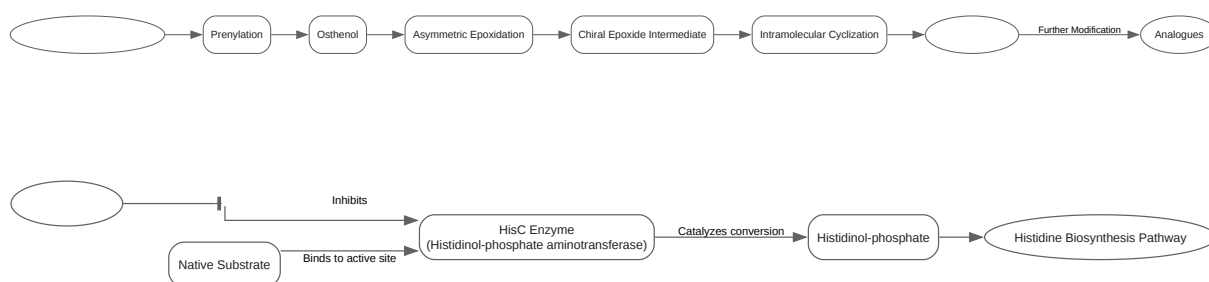
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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the synthetic pathways and biological significance of **(-)-Heracleenol**, a naturally occurring furanocoumarin with notable biological activities. While a detailed, step-by-step published total synthesis protocol for **(-)-Heracleenol** remains elusive in the current literature, this guide outlines a plausible enantioselective synthetic strategy based on established methodologies for related compounds. Additionally, it details the known biological activities and experimental protocols for assessing its effects.

(-)-Heracleenol is a furanocoumarin that has garnered interest for its diverse biological properties, including anti-inflammatory, antimicrobial, and antiparasitic activities. Its complex structure, featuring a chiral epoxide ring, presents a significant challenge for synthetic chemists. The development of a robust total synthesis would not only provide access to this valuable natural product for further biological evaluation but also open avenues for the creation of novel analogues with potentially enhanced therapeutic properties.

Plausible Enantioselective Synthetic Pathway

The proposed synthetic route to **(-)-Heracleenol** commences with the furanocoumarin scaffold, which can be functionalized to introduce the necessary side chain for the characteristic epoxide ring. The key steps in this hypothetical pathway involve the synthesis of a suitable precursor, followed by asymmetric epoxidation and subsequent intramolecular cyclization.



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